

A Comparative Guide to the Structural Validation of Methyl N-boc-2-piperidineacetate

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Compound of Interest

Compound Name: *Methyl N-boc-2-piperidineacetate*

CAS No.: *183859-36-1*

Cat. No.: *B179651*

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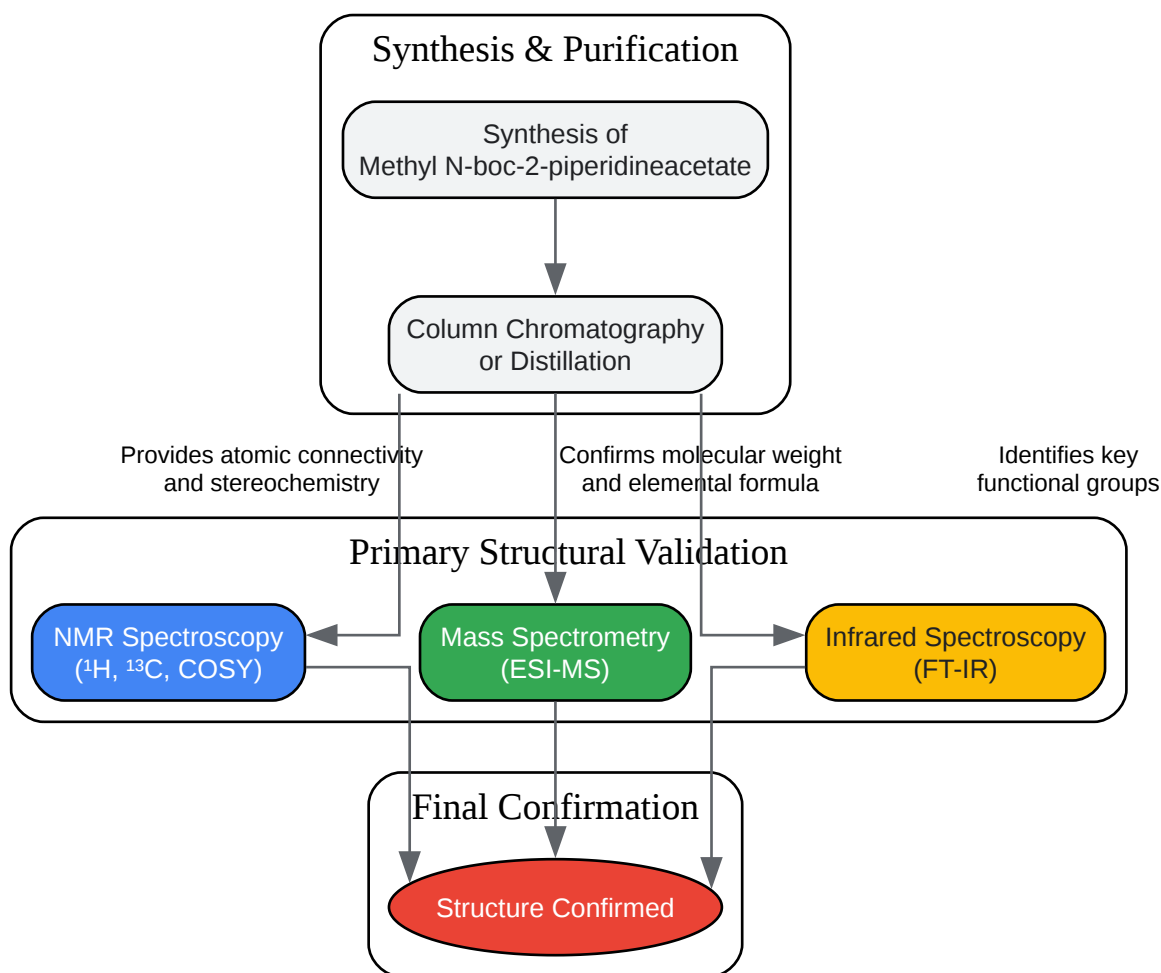
For researchers, scientists, and drug development professionals, the integrity of starting materials and synthetic intermediates is paramount. **Methyl N-boc-2-piperidineacetate** is a valuable heterocyclic building block, combining the conformational rigidity of the piperidine scaffold with a versatile acetate functional group. The tert-butyloxycarbonyl (Boc) protecting group is crucial, enabling selective chemical transformations.^{[1][2]} However, its presence, along with the potential for isomeric impurities, necessitates a robust and multi-faceted approach to structural validation.

This guide provides an in-depth, experience-driven comparison of the analytical techniques essential for the unambiguous confirmation of the structure and purity of **Methyl N-boc-2-piperidineacetate**. We will move beyond simple data reporting to explain the causal links between molecular structure and spectroscopic output, establishing a self-validating system for quality control.

The Analytical Workflow: A Multi-Technique Synergy

No single analytical method provides a complete structural picture. True confidence in a compound's identity is achieved by integrating data from orthogonal techniques, primarily

Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) Spectroscopy. Each method probes different aspects of the molecule, and their collective data should converge to a single, unambiguous structural assignment.



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Caption: Integrated workflow for the validation of **Methyl N-boc-2-piperidineacetate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Definitive Map

NMR is the most powerful tool for elucidating the precise structure of an organic molecule in solution. It provides detailed information about the chemical environment, connectivity, and population of hydrogen (^1H NMR) and carbon (^{13}C NMR) atoms.

Expertise & Causality:

For a molecule like **Methyl N-boc-2-piperidineacetate**, the ^1H NMR spectrum is particularly informative. The Boc group provides a highly characteristic, strong singlet signal integrating to nine protons, serving as an immediate internal marker.^{[1][3]} The diastereotopic protons of the piperidine ring and the acetate side chain create complex splitting patterns that are a unique fingerprint of the 2-substituted isomer. We use two-dimensional NMR techniques like COSY (Correlation Spectroscopy) to definitively establish which protons are coupled (i.e., adjacent to each other), confirming the acetate group's placement at the C2 position.

Expected ^1H NMR Data (400 MHz, CDCl_3)

Protons	Chemical Shift (δ, ppm)	Multiplicity	Integration	Rationale
C(CH ₃) ₃ (Boc)	~1.45	Singlet (s)	9H	Characteristic signal for the nine equivalent methyl protons of the tert-butyl group. ^[1]
O-CH ₃ (Ester)	~3.68	Singlet (s)	3H	Typical shift for methyl ester protons.
CH ₂ -CO ₂ Me	~2.5 - 2.8	Multiplet (m)	2H	Protons on the carbon adjacent to the ester carbonyl are deshielded. They are diastereotopic and couple to the C2 proton.
Piperidine C2-H	~4.5 - 4.8	Multiplet (m)	1H	This proton is adjacent to the nitrogen and the acetate-bearing carbon, leading to a downfield shift.
Piperidine Ring H's	~1.5 - 1.9, ~2.9-3.1, ~3.9-4.1	Multiplets (m)	6H	The remaining piperidine protons exhibit complex splitting due to axial/equatorial positions and

coupling to
neighbors.

Expected ^{13}C NMR Data (101 MHz, CDCl_3)

Carbon	Chemical Shift (δ , ppm)	Rationale
C=O (Boc)	~155	Typical chemical shift for a carbamate carbonyl carbon.[3]
C=O (Ester)	~172	Typical chemical shift for an ester carbonyl carbon.
C(CH ₃) ₃ (Boc)	~80	Quaternary carbon of the Boc group, a key identifier.[3]
O-CH ₃ (Ester)	~52	Methyl carbon of the ester.
C(CH ₃) ₃ (Boc)	~28.4	Nine equivalent methyl carbons of the Boc group.[1][3]
Piperidine Carbons	~25 - 55	Carbons of the piperidine ring, with the C2 carbon appearing further downfield due to attachment to nitrogen.
CH ₂ -CO ₂ Me	~35-40	Methylene carbon of the acetate side chain.

Experimental Protocol: ^1H NMR Spectroscopy

- **Sample Preparation:** Dissolve approximately 5-10 mg of the purified compound in ~0.7 mL of deuterated chloroform (CDCl_3) containing 0.03% tetramethylsilane (TMS) as an internal standard.
- **Analysis:** Transfer the solution to a 5 mm NMR tube.
- **Data Acquisition:** Acquire the spectrum on a 400 MHz (or higher) NMR spectrometer. Standard acquisition parameters include a 30-degree pulse angle, a 2-second relaxation delay, and 16 scans.

- Processing: Process the resulting Free Induction Decay (FID) with an exponential line broadening of 0.3 Hz and perform Fourier transformation. Phase and baseline correct the spectrum, and calibrate the chemical shift scale to the TMS signal at 0.00 ppm.

Trustworthiness:

The combination of the 9H singlet at ~1.45 ppm, the 3H singlet at ~3.68 ppm, and the complex multiplets corresponding to the piperidine ring and acetate side chain provides a self-validating dataset. The absence of signals corresponding to starting materials (e.g., a free N-H proton) confirms reaction completion.

Mass Spectrometry (MS): The Molecular Scale

Mass spectrometry provides the exact molecular weight of the compound, which is one of the most fundamental proofs of identity. High-resolution mass spectrometry (HRMS) can determine the elemental formula with high accuracy.

Expertise & Causality:

We typically use a soft ionization technique like Electrospray Ionization (ESI) which keeps the molecule intact, allowing for the observation of the molecular ion. For **Methyl N-boc-2-piperidineacetate** ($C_{13}H_{23}NO_4$, Molecular Weight: 257.33 g/mol), we expect to see the protonated molecule $[M+H]^+$ at m/z 258.17. Furthermore, the fragmentation pattern is highly predictable for Boc-protected amines. The most common fragmentation involves the neutral loss of isobutylene (56 Da) or the entire Boc group (100 Da), providing definitive evidence of this protecting group.[\[3\]](#)

Expected ESI-MS Data (Positive Ion Mode)

Ion	Expected m/z	Rationale
$[M+H]^+$	258.17	Protonated molecular ion.
$[M+Na]^+$	280.15	Sodium adduct, common in ESI.
$[M-C_4H_8+H]^+$	202.11	Loss of isobutylene (56 Da) from the Boc group.
$[M-Boc+H]^+$	158.10	Loss of the entire Boc group (100 Da).
$[C_4H_9]^+$	57.07	tert-Butyl cation fragment. ^[3]

Experimental Protocol: ESI-MS

- **Sample Preparation:** Prepare a dilute solution of the sample (~0.1 mg/mL) in a suitable solvent like methanol or acetonitrile.
- **Analysis:** Infuse the sample solution directly into the ESI source via a syringe pump.
- **Data Acquisition:** Acquire the mass spectrum in positive ion mode over a mass range of m/z 50-500.
- **Interpretation:** Identify the molecular ion peak and characteristic fragment ions. For HRMS, compare the measured exact mass to the calculated mass for the expected formula $C_{13}H_{23}NO_4$.

Trustworthiness:

Observing the correct molecular ion peak confirms the molecular weight. The presence of the characteristic fragments at m/z 202, 158, and 57 provides irrefutable, independent confirmation of the N-Boc-piperidine substructure.

Infrared (IR) Spectroscopy: The Functional Group Fingerprint

IR spectroscopy is a rapid and simple method to confirm the presence of key functional groups by measuring the absorption of infrared radiation corresponding to molecular vibrations.

Expertise & Causality:

For this molecule, the most prominent features will be the carbonyl (C=O) stretching vibrations. The Boc group's carbamate and the methyl ester have distinct C=O bonds. We expect to see two strong absorption bands in the carbonyl region of the spectrum. The carbamate C=O typically appears at a lower wavenumber ($\sim 1690\text{ cm}^{-1}$) compared to the ester C=O ($\sim 1735\text{ cm}^{-1}$).^{[3][4]} The absence of a broad N-H stretch (around $3300\text{-}3500\text{ cm}^{-1}$) confirms that the piperidine nitrogen is indeed protected.^[3]

Expected FT-IR Data (ATR)

Functional Group	Wavenumber (cm ⁻¹)	Intensity	Rationale
C-H (Aliphatic)	2850 - 2980	Strong	C-H stretching from the piperidine ring, Boc, and acetate groups.
C=O (Ester)	~ 1735	Strong, Sharp	Carbonyl stretch of the methyl ester.
C=O (Carbamate)	~ 1690	Strong, Sharp	Carbonyl stretch of the Boc protecting group. ^{[4][5]}
C-O (Ester/Carbamate)	1150 - 1250	Strong	C-O stretching vibrations.

Experimental Protocol: ATR-FTIR

- **Background Scan:** Obtain a background spectrum of the clean Attenuated Total Reflectance (ATR) crystal.
- **Sample Application:** Place a small amount (a few milligrams) of the solid or liquid sample directly onto the ATR crystal.

- Data Acquisition: Acquire the sample spectrum, typically by co-adding 16 scans at a resolution of 4 cm^{-1} .
- Interpretation: Identify the characteristic absorption bands corresponding to the expected functional groups.

Trustworthiness:

The presence of two distinct, strong carbonyl peaks in the $1680\text{-}1740\text{ cm}^{-1}$ region is a key validation point. This, coupled with the absence of N-H signals, provides strong, self-consistent evidence for the intended structure.

Comparison with Potential Isomeric Impurities

A common challenge in synthesis is the formation of constitutional isomers. In this case, the acetate group could be attached at the C3 or C4 position of the piperidine ring. While MS and IR would be very similar for these isomers, NMR provides a clear distinction.

¹H NMR: - Asymmetric - Most complex spectrum - Unique C2-H signal (~4.5 ppm) 2-Substituted (Target)	¹H NMR: - Asymmetric - Different splitting patterns - No C2-H signal 3-Substituted (Isomer)	¹H NMR: - Symmetric (C_{4v}) - Simpler spectrum - Fewer unique signals 4-Substituted (Isomer)
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Caption: Structural and NMR comparison of piperidineacetate isomers.

- Methyl N-boc-3-piperidineacetate: This isomer is also asymmetric, but the proton alpha to the nitrogen atoms (C2 and C6) would show different chemical shifts and coupling patterns compared to the target molecule. The proton at C3 would be a multiplet around 2.5-3.0 ppm.

- Methyl N-boc-4-piperidineacetate: This isomer possesses a plane of symmetry. This would result in a significantly simpler ^1H NMR spectrum with fewer signals due to the chemical equivalence of protons on opposite sides of the ring.

Conclusion

The structural validation of **Methyl N-boc-2-piperidineacetate** is not a mere checklist of analytical tests but a logical, deductive process. By integrating the atomic connectivity from NMR, the molecular weight from MS, and the functional group information from IR, a robust and trustworthy confirmation of structure and purity is achieved. This multi-technique approach ensures that this critical building block meets the stringent quality standards required for advanced chemical synthesis and drug discovery, preventing costly delays and ensuring the reliability of downstream experimental results.

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